

Application Note: Solid-Phase Extraction Protocols for 7-Nor-7-carboxycannabidiol

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Compound of Interest

Compound Name: 7-Nor-7-carboxycannabidiol-d10

Cat. No.: B15560684

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Audience: Researchers, scientists, and drug development professionals.

Introduction

7-Nor-7-carboxycannabidiol (7-COOH-CBD) is a major, non-psychoactive metabolite of cannabidiol (CBD). As the use of CBD products for therapeutic and recreational purposes increases, the accurate quantification of CBD and its metabolites in biological matrices like plasma, serum, and urine has become crucial for pharmacokinetic, toxicological, and clinical studies.^{[1][2][3]} Solid-phase extraction (SPE) is a widely used sample preparation technique that offers efficient clean-up and concentration of analytes from complex biological samples, leading to improved analytical sensitivity and accuracy.^{[4][5]} This document provides detailed protocols for the solid-phase extraction of 7-COOH-CBD from various biological matrices.

Experimental Protocols

This protocol is adapted from methodologies developed for the extraction of acidic cannabinoid metabolites from urine samples.^{[4][6][7][8]} It utilizes a reversed-phase mechanism to retain the analyte of interest while allowing polar interferences to pass through.

Materials:

- SPE Cartridge: Reversed-phase polymer (e.g., Styre Screen® HLB, 60mg, 3mL)[4] or similar C18 sorbent.
- Urine sample
- Internal Standard (IS) solution (e.g., 7-COOH-CBD-d3)
- Acetonitrile (ACN)
- Methanol (MeOH)
- pH 7 Phosphate Buffer
- Deionized Water
- Vortex mixer
- Centrifuge
- SPE manifold

Methodology:

- Sample Pre-treatment:
 - To 1 mL of urine in a centrifuge tube, add the internal standard.
 - Add 1 mL of Acetonitrile and 1 mL of pH 7 phosphate buffer.[4]
 - Vortex the mixture for 30 seconds.
 - Centrifuge the sample to pellet any precipitates.
- SPE Cartridge Conditioning:
 - Condition the SPE cartridge with 2 mL of Methanol.
 - Equilibrate the cartridge with 2 mL of deionized water.

- Follow with 2 mL of pH 7 phosphate buffer. Do not allow the sorbent to dry.[4]
- Sample Loading:
 - Load the supernatant from the pre-treated sample onto the conditioned SPE cartridge at a slow, steady flow rate (approx. 1-2 mL/min).
- Washing:
 - Wash the cartridge with 2 mL of deionized water to remove polar interferences.
 - A second wash with a mild organic solvent (e.g., 2 mL of 5% Methanol in water) can be performed to remove additional interferences.
 - Dry the cartridge thoroughly under vacuum for 5-10 minutes.
- Elution:
 - Elute the analyte with 2 mL of an appropriate solvent mixture. A common elution solvent is a mixture of ethyl acetate and hexane containing a small percentage of acid (e.g., ethyl acetate/hexane (50:50) with 2% acetic acid).[9]
 - Collect the eluate in a clean tube.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small volume (e.g., 100 µL) of mobile phase for LC-MS/MS analysis.[1]

This protocol utilizes an anion exchange sorbent, which is particularly effective for extracting acidic compounds like 7-COOH-CBD. The methodology involves a two-step elution to achieve a very clean extract.[5]

Materials:

- SPE Cartridge: Anion Exchange Sorbent (AXS)

- Plasma or serum sample
- Internal Standard (IS) solution
- Acetonitrile (ACN)
- Methanol (MeOH)
- Elution Solvents (as described in the procedure)
- Vortex mixer
- Centrifuge
- SPE manifold

Methodology:

- Sample Pre-treatment (Protein Precipitation):
 - To 0.2 mL of plasma, add an appropriate amount of internal standard.
 - Add 0.8 mL of cold Acetonitrile to precipitate proteins.[\[9\]](#)
 - Vortex for 30 seconds and centrifuge at high speed for 10 minutes.
 - Transfer the supernatant to a clean tube.
- SPE Cartridge Conditioning:
 - Condition the AXS cartridge with 2 mL of Methanol.
 - Equilibrate the cartridge with 2 mL of deionized water.
- Sample Loading:
 - Load the supernatant onto the conditioned AXS cartridge. The carboxylic acid functional group of 7-COOH-CBD will be ionized and retained by the sorbent.

- Washing:
 - Wash the cartridge with 2 mL of deionized water.
 - Wash the cartridge with 2 mL of Methanol to remove neutral and basic interferences.
- Elution (Two-Step):
 - Step 1 (Elution of Neutral Cannabinoids - Optional if only 7-COOH-CBD is of interest): Elute neutral compounds like CBD with a non-polar solvent.[\[5\]](#)
 - Step 2 (Elution of 7-COOH-CBD): Elute the acidic 7-COOH-CBD by disrupting the ionic interaction. This is achieved using a solvent mixture containing an acid, such as 2 mL of ethyl acetate containing 2-5% formic or acetic acid.[\[5\]](#)[\[9\]](#)
- Dry-down and Reconstitution:
 - Evaporate the acidic eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 µL of mobile phase for analysis.

Data Presentation

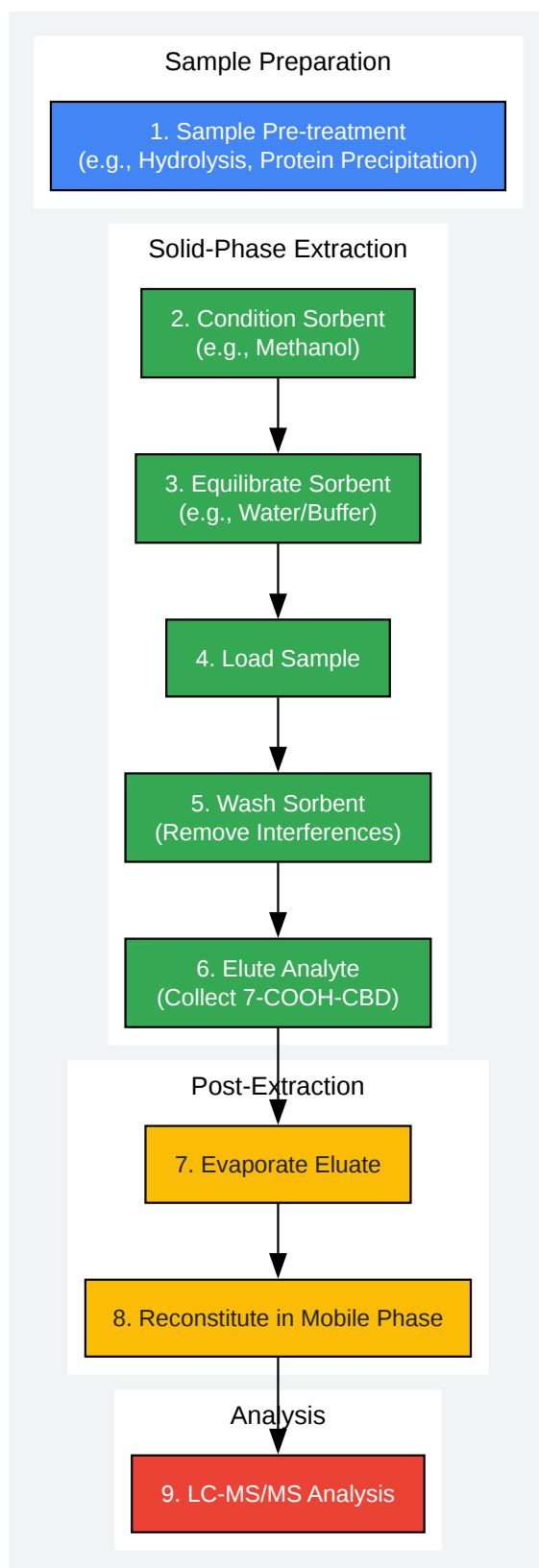
The following table summarizes quantitative data from various extraction methods for cannabinoid metabolites.

Analyte	Matrix	Extraction Method	Sorbent Type	Recovery (%)	LOQ (ng/mL)	Reference
Cannabinoids	Urine	SPE	Styre Screen® HLB	> 90%	N/A	[4]
Cannabinoids	Blood	SPE	Clean Screen® THC	> 74%	N/A	[4]
THC, 11-OH-THC, THC-COOH	Plasma/Serum	SPE	Anion Exchange (AXS)	≥ 79.8%	0.35 - 3.3	[5]
THC, Carboxy-THC	Whole Blood	SPE	Fluorinated Phase	> 85%	0.25	[9]
CBD, 7-OH-CBD, 7-COOH-CBD	Plasma	Online SPE	Zorbax C8	N/A	0.39	[3]
CBD, CBDA	Hemp Oil	LLE	N/A	CBD: 97.3-109%	N/A	[10]

N/A: Not Available in the cited literature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for solid-phase extraction.



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Caption: General workflow for solid-phase extraction of 7-COOH-CBD.

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